

An In-Depth Technical Guide to Calcichrome: Chemical Structure, Properties, and Applications

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Compound of Interest

Compound Name: *Calcichrome*

Cat. No.: *B1207837*

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Introduction

Calcichrome is a complex organic dye that serves as a highly selective metallochromic indicator for the determination of calcium ions. Its ability to form a distinctively colored complex with calcium allows for the quantitative analysis of this essential element in various samples. This technical guide provides a comprehensive overview of **Calcichrome**'s chemical structure, physicochemical properties, and detailed experimental protocols for its application in calcium determination.

Chemical Structure and Identity

Calcichrome, a bis-azo dye, possesses a complex polycyclic aromatic structure. The molecule features multiple sulfonate groups, which confer water solubility, and hydroxyl and azo functional groups that are critical for its metal-chelating properties.

The definitive chemical structure of **Calcichrome** is provided by its IUPAC name: 5-[(1,8-dihydroxy-3,6-disulfonaphthalen-2-yl)diazanyl]-4-hydroxy-3-[(8-hydroxy-3,6-disulfonaphthalen-1-yl)diazanyl]naphthalene-2,7-disulfonic acid[1].

Physicochemical Properties

A summary of the key physicochemical properties of **Calcichrome** is presented in the table below, offering a quick reference for laboratory use.

Property	Value	Reference
IUPAC Name	5-[(1,8-dihydroxy-3,6-disulfonaphthalen-2-yl)diazenyl]-4-hydroxy-3-[(8-hydroxy-3,6-disulfonaphthalen-1-yl)diazenyl]naphthalene-2,7-disulfonic acid	[1]
Synonyms	Calcion, Calcion IREA	[1]
CAS Number	3810-39-7	[1]
Molecular Formula	C ₃₀ H ₂₀ N ₄ O ₂₂ S ₆	[1]
Molecular Weight	980.9 g/mol	[1]
Appearance	Data not available	
Solubility	Water soluble	
Density	2.15 g/cm ³	

Spectrophotometric Properties and Calcium Complexation

Calcichrome's utility as a calcium indicator stems from the significant shift in its visible absorption spectrum upon chelation with Ca²⁺ ions. This colorimetric change forms the basis of a sensitive and selective spectrophotometric method for calcium quantification.

The **Calcichrome**-calcium complex forms in a 1:1 stoichiometric ratio.[1] The complex exhibits a maximum absorbance (λ_{max}) at approximately 520-539 nm, a wavelength where the uncomplexed dye has minimal absorbance.[1] This distinct spectral shift allows for the direct measurement of the complex concentration, which is proportional to the calcium concentration in the sample. The molar absorptivity of the calcium-**calcichrome** system is reported to be 6,600 L·mol⁻¹·cm⁻¹.

Parameter	Value	Reference
Stoichiometry (Calcichrome:Ca ²⁺)	1:1	[1]
λ_{max} of Ca ²⁺ -Calcichrome Complex	520-539 nm	[1]
Molar Absorptivity (ϵ)	6,600 L·mol ⁻¹ ·cm ⁻¹	
Optimal pH for Complex Formation	~8.5	[1]

Note: A specific stability constant for the **Calcichrome**-calcium complex is not readily available in the surveyed literature.

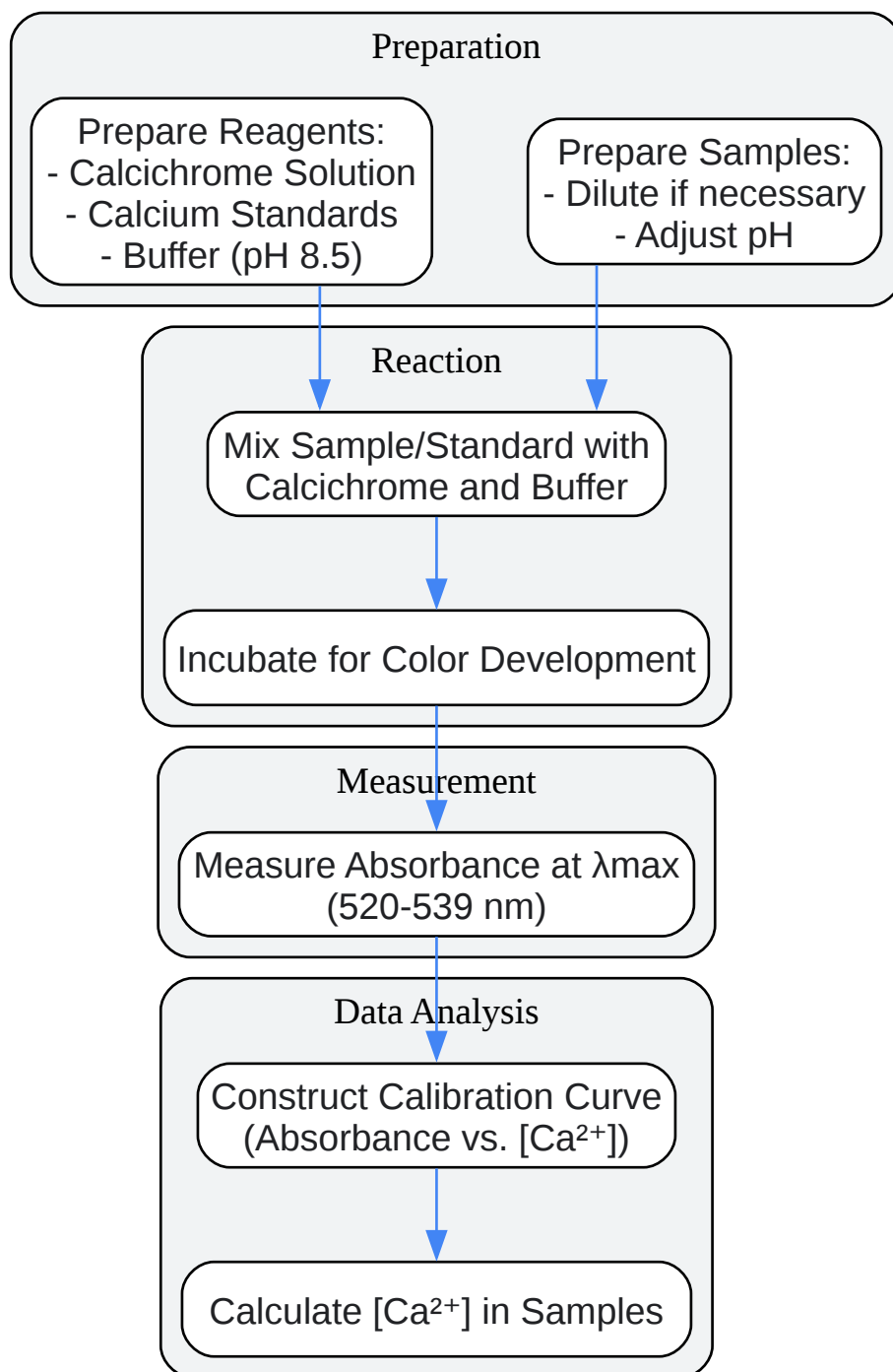
Experimental Protocol: Spectrophotometric Determination of Calcium

The following protocol outlines the steps for the quantitative determination of calcium using **Calcichrome**.

Reagents and Equipment

- **Calcichrome** Solution: Prepare a stock solution of **Calcichrome** in deionized water. The exact concentration may need to be optimized based on the expected calcium concentration in the samples.
- Calcium Standard Solutions: A series of standard solutions of known calcium concentrations should be prepared for calibration.
- Buffer Solution (pH 8.5): A suitable buffer, such as a borate or ammonia buffer, is required to maintain the optimal pH for complex formation.
- Spectrophotometer: A UV-Visible spectrophotometer capable of measuring absorbance at 520-539 nm is necessary.
- Volumetric flasks and pipettes for accurate solution preparation.

Experimental Workflow



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Caption: Workflow for the spectrophotometric determination of calcium using **Calcichrome**.

Detailed Method

- Preparation of Calibration Curve:
 - To a series of volumetric flasks, add increasing volumes of the calcium standard solutions.
 - To each flask, add a fixed volume of the **Calcichrome** solution and the pH 8.5 buffer.
 - Dilute to the mark with deionized water and mix well.
 - Allow the solutions to stand for a sufficient time for the color to develop fully.
 - Measure the absorbance of each standard at the predetermined λ_{max} (around 520-539 nm) against a reagent blank (containing all components except calcium).
 - Plot a graph of absorbance versus calcium concentration to generate a calibration curve.
- Sample Analysis:
 - Take a known volume of the sample solution and place it in a volumetric flask.
 - Add the same fixed volume of the **Calcichrome** solution and pH 8.5 buffer as used for the standards.
 - Dilute to the mark with deionized water and mix well.
 - After the same incubation period, measure the absorbance of the sample at the λ_{max} .
 - Using the calibration curve, determine the concentration of calcium in the sample.

Interference Studies

It is crucial to consider potential interferences from other metal ions that may be present in the sample. While **Calcichrome** is highly selective for calcium, high concentrations of other divalent cations could potentially interfere with the measurement. It is recommended to perform recovery studies by spiking samples with known amounts of calcium to assess the accuracy of the method in a specific sample matrix.

Safety and Handling

Calcichrome is an irritant. It may cause skin, eye, and respiratory tract irritation.^[1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling the solid compound and its solutions. Work in a well-ventilated area. Store **Calcichrome** in a cool, dry place away from incompatible materials such as strong oxidizing agents.

Conclusion

Calcichrome remains a valuable reagent for the straightforward and sensitive spectrophotometric determination of calcium. Its well-defined complexation chemistry and distinct color change provide a reliable analytical method for researchers across various scientific disciplines. By following the detailed protocols and considering potential interferences, accurate and reproducible quantification of calcium can be achieved.

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References

- 1. researchgate.net [researchgate.net]
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